

# Proper Disposal Procedures for PSMA-Trillium and its Radiolabeled Conjugates

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PSMA-trillium	
Cat. No.:	B15610312	Get Quote

This document provides essential safety and logistical information for the proper handling and disposal of **PSMA-Trillium** and its radiolabeled counterparts, primarily focusing on Actinium-225 (<sup>225</sup>Ac) labeled **PSMA-Trillium**. The guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and compliance with regulatory standards.

Important Note: **PSMA-Trillium** itself is a non-radioactive targeting compound.[1] The primary safety and disposal concerns arise when it is conjugated with a radionuclide, such as Actinium-225, for therapeutic or research applications. The disposal of such radiolabeled compounds is strictly governed by regulations for radioactive waste.

### **Quantitative Data: Actinium-225**

The following table summarizes the key radiological properties of Actinium-225, the alphaemitting radionuclide commonly conjugated with **PSMA-Trillium** for targeted alpha therapy.[1] [2][3]



Property	Value	
Half-life	9.92 days[2]	
Primary Emission	Alpha particles[1]	
Decay Chain	Undergoes a series of alpha and beta decays to stable Bismuth-209.[4]	
Energy of Alpha Particles	High-energy, approximately 5.935 MeV.[1]	

# Experimental Protocol: Disposal of Radiolabeled PSMA-Trillium (e.g., <sup>225</sup>Ac-PSMA-Trillium)

The following protocol outlines the general step-by-step procedure for the safe disposal of **PSMA-Trillium** conjugated with an alpha-emitting radionuclide like Actinium-225. This protocol is a general guideline and must be adapted to comply with the specific regulations and procedures of your institution, as overseen by your Radiation Safety Officer (RSO).

- I. Materials and Personal Protective Equipment (PPE)
- Appropriate PPE: Lab coat, safety glasses, and disposable gloves are mandatory.
- Shielding: While alpha particles have a short range and can be stopped by a piece of paper, shielding for potential gamma-emitting daughter products may be necessary.
- Waste Containers: Clearly labeled, leak-proof containers for solid and liquid radioactive waste.
- Radiation Survey Meter: A calibrated survey meter capable of detecting alpha radiation (e.g., a Geiger-Mueller with a pancake probe) is essential for monitoring contamination.
- Absorbent Materials: Plastic-backed absorbent paper to cover work surfaces.
- Decontamination Solution.
- II. Waste Segregation and Collection

## Safety Operating Guide





 Designated Waste Area: All radioactive waste must be handled and stored in a designated and properly labeled area.

#### Solid Waste:

- Segregate solid waste (e.g., contaminated gloves, absorbent paper, vials, pipette tips) into designated radioactive waste containers.
- Needles and other sharps must be placed in a designated radioactive sharps container.
- Do not mix radioactive waste with non-radioactive or chemical waste.

#### Liquid Waste:

- Aqueous liquid waste may be disposable via a designated and labeled sanitary sewer drain, ONLY if permitted by institutional and local regulations. Alpha-emitting nuclides are often prohibited from sink disposal.[5]
- If sink disposal is not permitted, collect liquid waste in a clearly labeled, leak-proof container.
- Organic liquid waste must be collected separately and treated as mixed hazardous waste.

#### III. Decay-in-Storage

- Storage: Store the collected radioactive waste in a secure, shielded, and properly labeled location.
- Labeling: Each waste container must be labeled with the radionuclide (e.g., <sup>225</sup>Ac), the date, the initial activity, and the name of the responsible researcher.
- Decay Period: Store the waste for a minimum of 10 half-lives. For Actinium-225, with a half-life of approximately 10 days, this would be at least 100 days.
- Monitoring: After the decay period, monitor the waste container with a radiation survey meter in a low-background area.
- Final Disposal:



- If the radiation level is indistinguishable from background, the waste can be disposed of as non-radioactive waste. All radioactive labels must be defaced or removed before disposal.
  [5]
- If the radiation level is still above background, continue to store the waste and re-monitor at a later date.

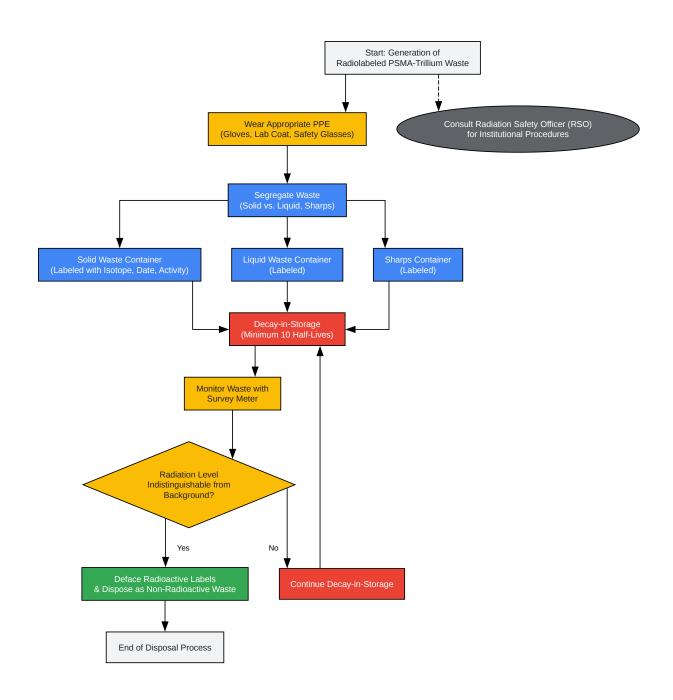
#### IV. Documentation

Maintain a detailed logbook for all radioactive waste, documenting:

- The date of waste generation.
- The radionuclide and its estimated activity.
- The type of waste (solid or liquid).
- The date of final disposal and the measured radiation level.

## **Mandatory Visualization**





Click to download full resolution via product page

Caption: Workflow for the disposal of radiolabeled **PSMA-Trillium** waste.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Actinium-225 Wikipedia [en.wikipedia.org]
- 2. idea-system.com [idea-system.com]
- 3. cnl.ca [cnl.ca]
- 4. Realizing the potential of the Actinium-225 radionuclide generator in targeted alphaparticle therapy applications - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Specific Instruction for Medical Waste | Radiation Safety | University of Pittsburgh [radsafe.pitt.edu]
- To cite this document: BenchChem. [Proper Disposal Procedures for PSMA-Trillium and its Radiolabeled Conjugates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610312#psma-trillium-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



## Safety Operating Guide

Check Availability & Pricing

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com